

# Essential Safety and Disposal Procedures for beta-D-Ribulofuranose

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *beta-D-Ribulofuranose*

Cat. No.: *B15182480*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe and compliant work environment. This document provides essential safety information and detailed disposal procedures for **beta-D-Ribulofuranose**, a key reagent in various biochemical and pharmaceutical research applications.

Disclaimer: While a specific Safety Data Sheet (SDS) for **beta-D-Ribulofuranose** (CAS No. 131064-70-5) is not readily available in public databases, information from a closely related compound, beta-D-Ribofuranose 1,2,3,5-tetraacetate, suggests that it is not classified as a hazardous substance.<sup>[1][2][3]</sup> The following procedures are based on general guidelines for the disposal of non-hazardous chemical waste and should be adapted to comply with all local, state, and federal regulations.<sup>[4][5]</sup>

## Key Safety and Handling Information

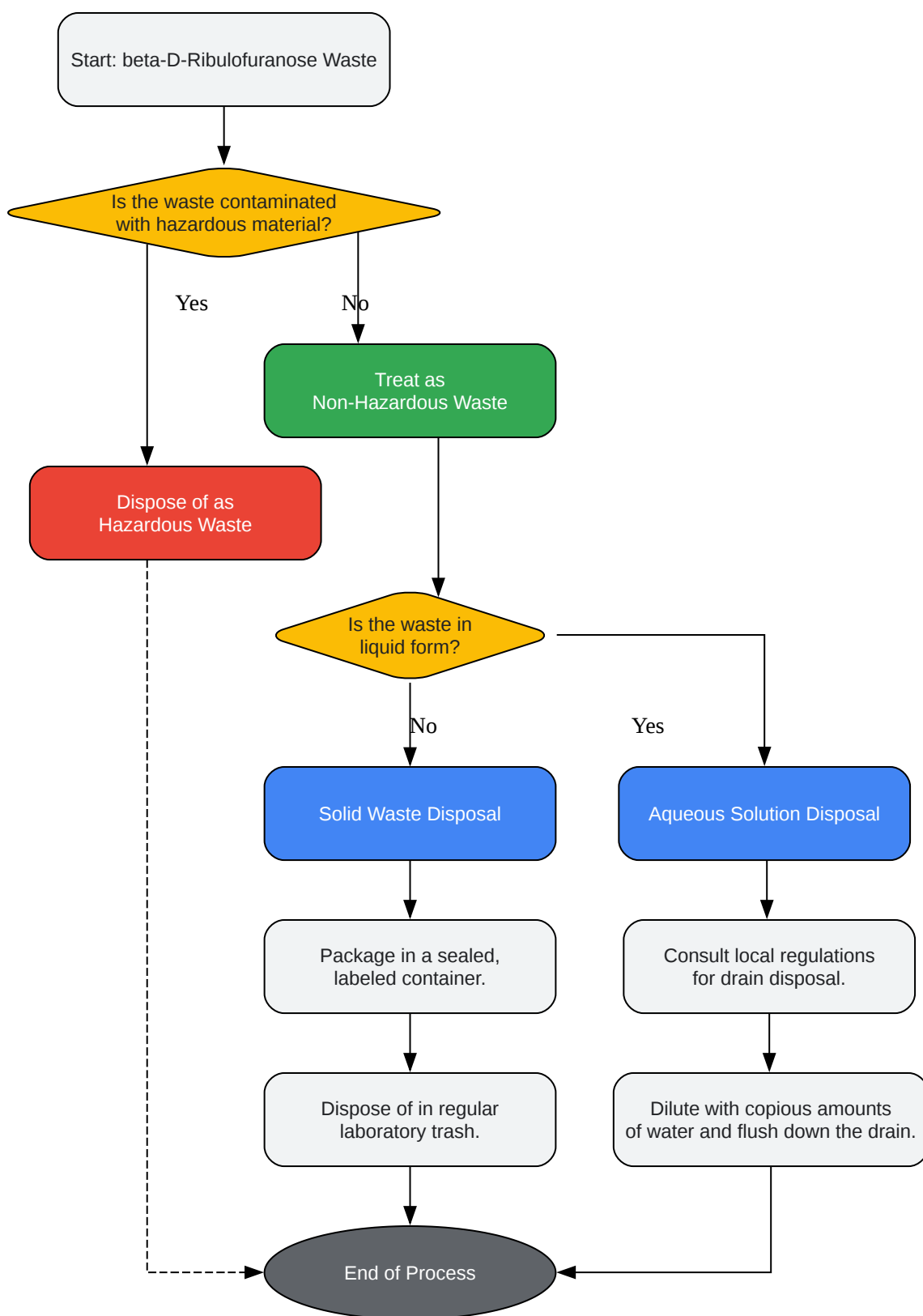
Property	Data	Source
Physical State	Crystalline Powder	[1]
Color	White to almost white	[1]
Solubility	Information not available for beta-D-Ribulofuranose. beta-D-Ribofuranose 1,2,3,5-tetraacetate is soluble in chloroform and does not mix well with water.	[5]
Stability	The related compound, beta-D-Ribofuranose 1,2,3,5-tetraacetate, is considered stable.	[5]
Hazards	Not classified as hazardous.[1] [2][3] However, as a combustible solid, it may form explosive dust mixtures in the air.[5]	

## Experimental Protocols

Currently, no specific experimental protocols for the disposal of **beta-D-Ribulofuranose** were identified in the provided search results. The disposal procedures outlined below are based on established best practices for non-hazardous laboratory waste.

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **beta-D-Ribulofuranose**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. Page loading... [guidechem.com]
- 4. Hazardous Waste and Disposal - American Chemical Society [acs.org]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for beta-D-Ribulofuranose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15182480#beta-d-ribulofuranose-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)